

An In-Depth Technical Guide to the Physicochemical Properties of Potassium Cocoyl Glycinate

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Compound of Interest

Compound Name: Potassium cocoyl glycinate

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Potassium Cocoyl Glycinate is a mild, anionic surfactant derived from coconut oil and the amino acid glycine.[1][2][3][4] Its exceptional foaming capabilities, gentle cleansing action, and favorable safety profile have led to its widespread use in a variety of personal care and cosmetic formulations.[1][2][5] This technical guide provides a comprehensive overview of the core physicochemical properties of **Potassium Cocoyl Glycinate**, offering valuable data for researchers, scientists, and professionals involved in drug development and formulation. The guide includes detailed experimental protocols for key characterization methods and visual representations of its synthesis and a critical experimental workflow.

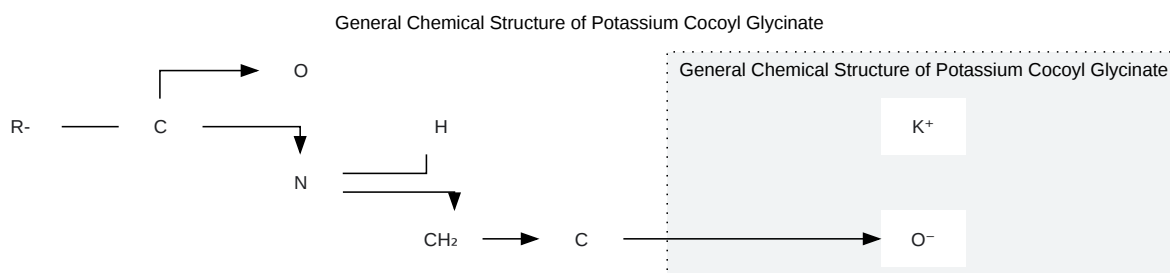
Chemical Identity and Synthesis

Potassium Cocoyl Glycinate is the potassium salt of the amide of coconut acid and glycine.[1] It is part of a class of N-acyl amino acid surfactants, which are known for their mildness and excellent surface-active properties.

Chemical Structure

The generalized chemical structure of **Potassium Cocoyl Glycinate** is depicted below. The "cocoyl" group (R-CO) represents a mixture of fatty acid chains derived from coconut oil, with

lauric acid (C12) being a primary component.

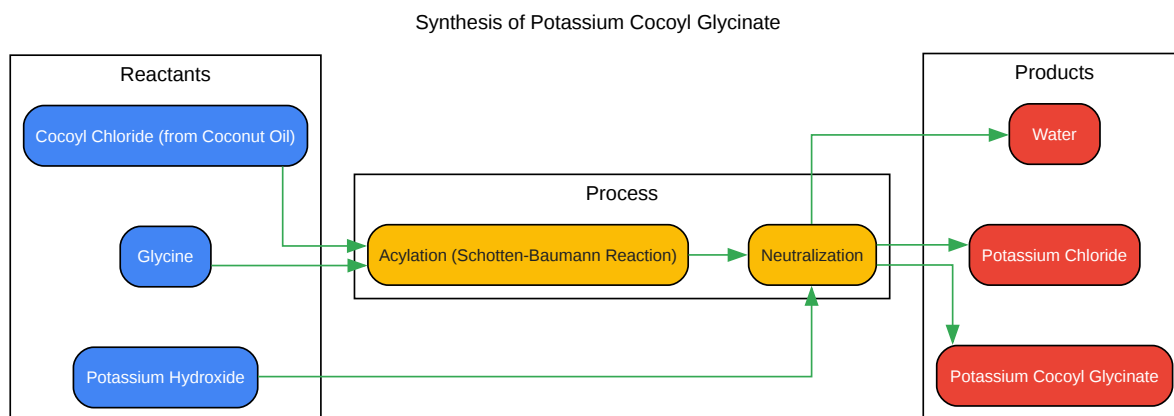


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Figure 1: General Chemical Structure of **Potassium Cocoyl Glycinate**.

Synthesis

Potassium Cocoyl Glycinate is typically synthesized via the Schotten-Baumann reaction.[6] This process involves the acylation of glycine with coconut fatty acid chloride, followed by neutralization with potassium hydroxide.[1][3]



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Figure 2: Synthesis of **Potassium Cocoyl Glycinate**.

Physicochemical Properties

The physicochemical properties of **Potassium Cocoyl Glycinate** contribute to its functionality as a surfactant in various applications. The following tables summarize the key quantitative data available from commercial sources. It is important to note that many of these values are presented as ranges, reflecting the variability in commercial preparations.

General Properties

| Property | Value | Reference(s) |
|---------------------------------------|--|--------------|
| INCI Name | Potassium Cocoyl Glycinate | [7] |
| CAS Number | 301341-58-2 | [7] |
| Molecular Formula (representative) | C ₁₄ H ₂₈ KNO ₃ (for Lauroyl Glycinate) | N/A |
| Molecular Weight (representative) | ~293.48 g/mol (for Lauroyl Glycinate) | N/A |
| Appearance | Colorless to light yellow liquid or powder | [7] |
| Active Matter | 30% ± 1% (liquid form) | [7] |

Solution Properties

| Property | Value | Reference(s) |
|---------------------------|-------------------------------------|--------------|
| Solubility | Readily soluble in water. | [8] |
| pH (10% aqueous solution) | 6.0 - 8.0 or 9.0 - 11.0 | [7] |
| Density (23°C) | 1.17 g/cm ³ | [9] |
| Viscosity | Varies with concentration and grade | N/A |

Surface-Active Properties

| Property | Value | Reference(s) |
|--|---|--------------|
| Surface Tension (1 g/L solution at 20°C) | 36.4 mN/m | [9] |
| Critical Micelle Concentration (CMC) | Data for the sodium salt (Sodium Cocoyl Glycinate) is reported as 1.690 g/L at 25°C. [4] | N/A |

Experimental Protocols

This section details the methodologies for determining some of the key physicochemical properties of **Potassium Cocoyl Glycinate**. These protocols are based on standard industry and regulatory methods.

Determination of pH (Aqueous Solution)

Principle: The pH of a 10% aqueous solution of **Potassium Cocoyl Glycinate** is measured using a calibrated pH meter.

Apparatus:

- pH meter with a glass electrode
- Magnetic stirrer and stir bar
- Beakers
- Volumetric flasks
- Analytical balance

Procedure:

- Prepare a 10% (w/w) solution of **Potassium Cocoyl Glycinate** in deionized water.
- Calibrate the pH meter using standard buffer solutions at pH 4.0, 7.0, and 10.0.
- Place the **Potassium Cocoyl Glycinate** solution in a beaker with a magnetic stir bar and stir gently.
- Immerse the calibrated pH electrode into the solution.
- Record the stable pH reading.

Determination of Surface Tension

Principle: The surface tension of an aqueous solution of **Potassium Cocoyl Glycinate** is measured using a tensiometer. The Du Noüy ring method or the Wilhelmy plate method are commonly employed.

Apparatus:

- Tensiometer (e.g., Du Noüy ring or Wilhelmy plate type)
- Glass vessel
- Analytical balance
- Volumetric flasks

Procedure (Du Noüy Ring Method):

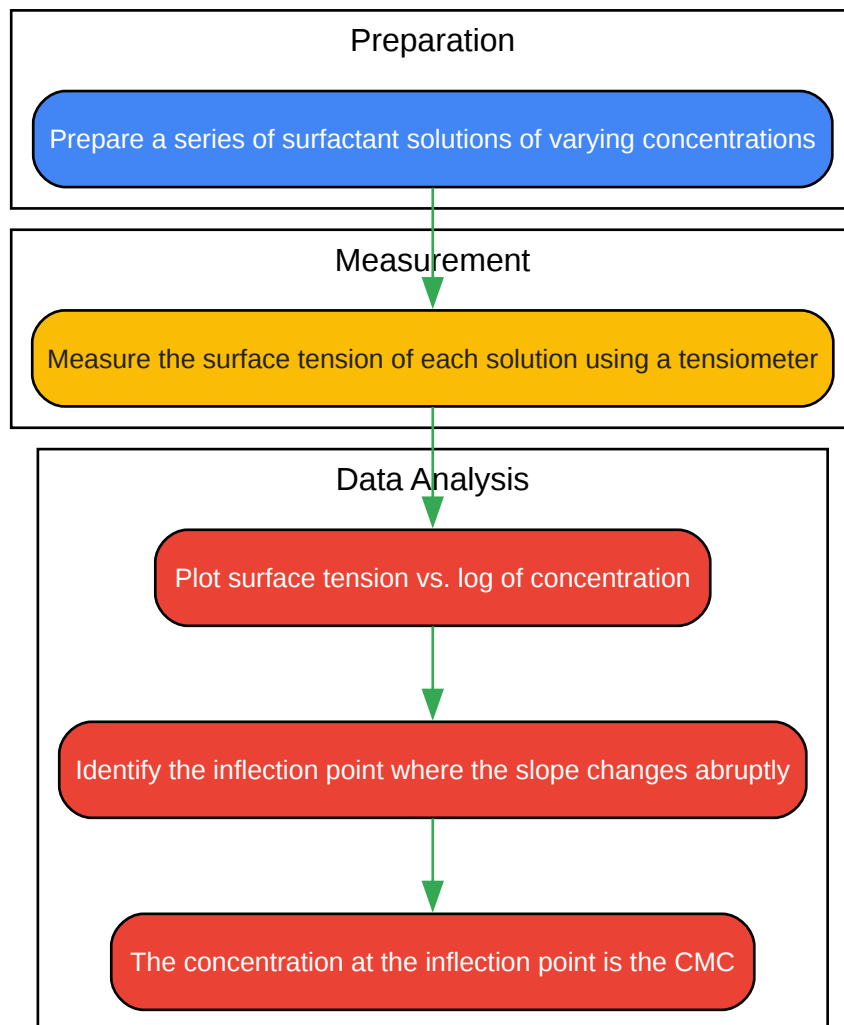
- Prepare a series of aqueous solutions of **Potassium Cocoyl Glycinate** at various concentrations.
- Calibrate the tensiometer according to the manufacturer's instructions.
- Place a solution in the glass vessel.
- Immerse the platinum-iridium ring into the solution.
- Slowly raise the ring through the liquid-air interface.
- Record the force required to detach the ring from the surface.
- Calculate the surface tension based on the measured force and the ring's dimensions.

Determination of Critical Micelle Concentration (CMC)

Principle: The CMC is the concentration at which surfactant molecules begin to form micelles. It is determined by measuring a physical property of the surfactant solution (e.g., surface tension, conductivity, or light scattering) as a function of concentration. A sharp change in the slope of the plotted data indicates the CMC.

Experimental Workflow (Surface Tension Method):

Workflow for CMC Determination by Surface Tension



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Figure 3: Workflow for CMC Determination by Surface Tension.

Performance and Applications

Potassium Cocoyl Glycinate is valued for its excellent foaming properties, producing a rich and creamy lather.[2][5] Its mildness makes it suitable for a wide range of personal care products, including:

- Facial cleansers[2]
- Body washes[2]

- Shampoos[2]
- Baby care products[2]
- Shaving creams[2]

Its compatibility with other surfactants allows for the formulation of sophisticated cleansing systems with enhanced mildness and performance.

Safety and Regulatory Information

Potassium Cocoyl Glycinate is considered to be a mild and gentle surfactant with a low potential for skin irritation.[7] It is readily biodegradable, which is a favorable characteristic from an environmental perspective.

Conclusion

Potassium Cocoyl Glycinate is a versatile and high-performing anionic surfactant with a well-established safety and mildness profile. Its physicochemical properties, particularly its excellent foaming and cleansing capabilities, make it a valuable ingredient in the formulation of a wide array of personal care and cosmetic products. This technical guide provides a foundational understanding of its key characteristics and the methodologies used to evaluate them, serving as a valuable resource for formulation scientists and researchers in the field.

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